

# Heptyl Propionate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Heptyl propionate*

Cat. No.: *B1594045*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the chemical and physical properties of **heptyl propionate**, an ester recognized for its characteristic fruity aroma and applications in the flavor and fragrance industries. This document outlines its key properties, detailed experimental protocols for its synthesis and characterization, and relevant safety information.

## Chemical and Physical Properties

**Heptyl propionate**, also known as heptyl propanoate, is an organic compound classified as an ester of heptanol and propionic acid. Its molecular structure and properties make it a subject of interest in synthetic organic chemistry and as a component in various formulations.

## Identifiers and General Properties

The fundamental identifiers and general properties of **heptyl propionate** are summarized below.

Property	Value
IUPAC Name	heptyl propanoate
Synonyms	Heptyl propionate, n-Heptyl propionate, Propanoic acid, heptyl ester
CAS Number	2216-81-1
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>
Molecular Weight	172.26 g/mol
Appearance	Colorless liquid with a fruity odor

## Physical Properties

Quantitative physical data for **heptyl propionate** are presented in the following table. These properties are crucial for handling, storage, and application in various experimental and industrial settings.

Property	Value	Temperature (°C)	Pressure (mmHg)
Density	0.874 g/cm <sup>3</sup>	25	760
Boiling Point	209.7 °C	-	760
Melting Point	-50.9 °C	-	760
Flash Point	79.8 °C	-	760
Refractive Index	1.422	20	-
Vapor Pressure	0.2 mmHg	25	-

## Chemical and Safety Properties

**Heptyl propionate** exhibits chemical properties typical of esters, including susceptibility to hydrolysis under acidic or basic conditions. It is classified as a combustible liquid.

Property	Description
Solubility	Limited solubility in water; soluble in non-polar organic solvents like hexane and benzene.
GHS Classification	Flammable liquids, Category 4
Hazard Statement	H227: Combustible liquid
NFPA Rating	Health: 1, Fire: 1, Reactivity: 0

## Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of **heptyl propionate**.

### Synthesis of Heptyl Propionate via Fischer Esterification

This protocol describes the synthesis of **heptyl propionate** from 1-heptanol and propionic acid using a strong acid catalyst.

Materials:

- 1-Heptanol ( $C_7H_{16}O$ )
- Propionic acid ( $C_3H_6O_2$ )
- Concentrated sulfuric acid ( $H_2SO_4$ )
- Saturated sodium bicarbonate solution ( $NaHCO_3$ )
- Anhydrous magnesium sulfate ( $MgSO_4$ )
- Toluene (for Dean-Stark apparatus)
- Deionized water
- Diethyl ether

Equipment:

- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Simple distillation apparatus

Procedure:

- **Reaction Setup:** To a 250 mL round-bottom flask, add 1-heptanol (e.g., 0.5 mol), propionic acid (e.g., 0.6 mol, 1.2 equivalents), and toluene (approx. 50 mL).
- **Catalyst Addition:** Carefully add concentrated sulfuric acid (approx. 1-2 mL) to the flask while swirling.
- **Reflux:** Assemble a Dean-Stark apparatus and a reflux condenser on top of the flask. Heat the mixture to reflux using a heating mantle. The azeotropic removal of water will drive the equilibrium towards the ester product. Continue reflux until the theoretical amount of water is collected in the Dean-Stark trap (approximately 0.5 mol or 9 mL).
- **Workup - Neutralization:** Allow the reaction mixture to cool to room temperature. Transfer the mixture to a separatory funnel. Carefully add 50 mL of deionized water and shake. Drain the lower aqueous layer.
- **Washing:** Wash the organic layer sequentially with 50 mL portions of saturated sodium bicarbonate solution until no more gas evolves. This step neutralizes any remaining sulfuric acid and unreacted propionic acid. Check the aqueous layer with pH paper to ensure it is basic.

- Final Wash: Wash the organic layer with 50 mL of deionized water to remove any residual salts.
- Drying: Transfer the organic layer to an Erlenmeyer flask and dry over anhydrous magnesium sulfate. Swirl the flask until the drying agent no longer clumps together.
- Solvent Removal: Filter the dried organic layer to remove the magnesium sulfate. Remove the toluene and any residual diethyl ether (if used for extraction) using a rotary evaporator.
- Purification: Purify the crude **heptyl propionate** by simple distillation under atmospheric or reduced pressure. Collect the fraction boiling at approximately 209-210 °C at 760 mmHg.

## Determination of Physical Properties

### 2.2.1. Boiling Point Determination (Thiele Tube Method)

- Sample Preparation: Place a small amount (1-2 mL) of the purified **heptyl propionate** into a small test tube (fusion tube).
- Capillary Tube: Seal one end of a capillary tube using a flame. Place the capillary tube into the fusion tube with the open end submerged in the liquid.
- Apparatus Setup: Attach the fusion tube to a thermometer using a rubber band or wire. Suspend the assembly in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil) such that the heat is distributed evenly.
- Heating: Gently heat the side arm of the Thiele tube. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Measurement: Note the temperature at which a continuous stream of bubbles emerges. This is the approximate boiling point. Remove the heat and record the temperature at which the last bubble emerges and the liquid begins to enter the capillary tube. This is the precise boiling point of the liquid at the measured atmospheric pressure.

### 2.2.2. Density Determination (Digital Density Meter)

This protocol is based on the principles outlined in ASTM D4052.

- **Calibration:** Calibrate the digital density meter according to the manufacturer's instructions using dry air and deionized water at a known temperature (e.g., 25 °C).
- **Sample Injection:** Inject the **heptyl propionate** sample into the oscillating U-tube of the density meter, ensuring no air bubbles are present in the measuring cell.
- **Measurement:** Allow the temperature of the sample to equilibrate to the set point of the instrument. The instrument measures the change in the oscillating frequency of the U-tube caused by the sample's mass.
- **Data Recording:** The instrument's software will use calibration data to automatically calculate and display the density of the sample in g/cm<sup>3</sup> (or g/mL). Record the density at the specified temperature.

#### 2.2.3. Refractive Index Determination (Abbe Refractometer)

- **Instrument Preparation:** Turn on the Abbe refractometer and ensure the prism surfaces are clean. Use a soft lens tissue and a suitable solvent (e.g., acetone or ethanol) for cleaning, then allow it to dry completely.
- **Calibration:** Calibrate the instrument by placing a drop of a standard liquid with a known refractive index (e.g., distilled water) onto the prism. Adjust the instrument to match the known value.
- **Sample Application:** Place 1-2 drops of **heptyl propionate** onto the surface of the measuring prism. Close the illuminating prism gently to spread the liquid into a thin film.
- **Measurement:** Look through the eyepiece and turn the adjustment knob until the borderline between the light and dark fields is sharp and centered in the crosshairs.
- **Reading:** Read the refractive index value from the instrument's scale. Record the value along with the measurement temperature, as refractive index is temperature-dependent.

## Visualization of Synthesis Workflow

The following diagram illustrates the key stages in the synthesis and purification of **heptyl propionate** as described in the experimental protocol.

Workflow for the synthesis and purification of **heptyl propionate**.

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